



Isopropyl Benzoate: A Potent Inducer for the Cumate Switch Expression System

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Compound of Interest		
Compound Name:	Isopropyl Benzoate	
Cat. No.:	B1672278	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The cumate switch is a tightly regulated, inducible gene expression system that offers robust and tunable control of target gene expression in a variety of host organisms, including Escherichia coli, Bacillus subtilis, Streptomyces, and various mammalian cell lines.[1][2][3][4] This system is based on the regulatory elements of the p-cymene (cym) and p-cumate (cmt) operons from Pseudomonas putida F1.[5] The core components of the system are the CymR repressor protein and its corresponding operator DNA sequence (CuO). In the absence of an inducer, CymR binds to the CuO sequence placed downstream of a promoter, effectively blocking the transcription of the gene of interest.

The system is induced by the small, non-toxic molecule p-isopropylbenzoate, commonly referred to as cumate. **Isopropyl benzoate** binds to the CymR repressor, causing a conformational change that leads to its dissociation from the CuO operator. This alleviates the repression and allows for robust transcription of the target gene. Key advantages of the cumate switch system include its tight regulation with low basal expression, dose-dependent control over expression levels (a "rheostat" mechanism), and the reversibility of induction. Furthermore, **isopropyl benzoate** is an inexpensive and water-soluble inducer that is not metabolized by most host cells, ensuring stable induction levels.



These characteristics make the cumate switch system, with **isopropyl benzoate** as the inducer, a powerful tool for a wide range of applications, from fundamental research in functional genomics to process development in the biopharmaceutical industry.

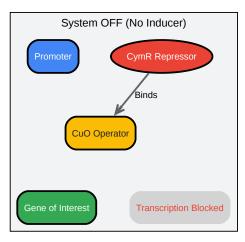
Mechanism of Action

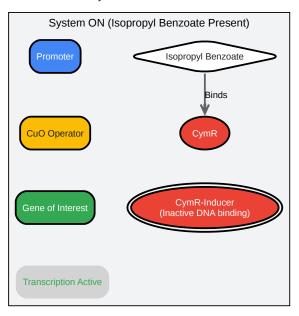
The cumate switch system operates on a simple and efficient "on/off" mechanism governed by the interaction between the CymR repressor and the inducer, **isopropyl benzoate**.

- In the "Off" State (No Inducer): The constitutively expressed CymR repressor protein binds
 with high affinity to the specific operator sequence (CuO), which is engineered into the
 expression vector downstream of a promoter and upstream of the gene of interest. This
 binding physically obstructs the RNA polymerase from initiating transcription, leading to very
 low basal expression levels of the target gene.
- In the "On" State (Inducer Present): When isopropyl benzoate (cumate) is added to the culture medium, it readily penetrates the cell membrane and binds to the CymR repressor. This binding event induces an allosteric change in the CymR protein, significantly reducing its affinity for the CuO operator sequence. The CymR-inducer complex detaches from the DNA, allowing the RNA polymerase to access the promoter and initiate transcription of the downstream gene of interest. The level of gene expression can be modulated by varying the concentration of isopropyl benzoate.
- Reversibility: The induction is reversible. Removal of **isopropyl benzoate** from the culture medium allows CymR to return to its original conformation, re-bind to the CuO operator, and repress transcription.

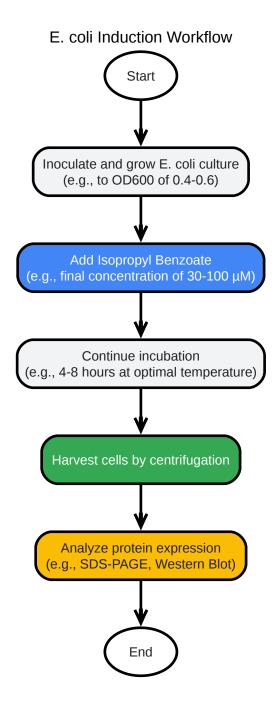


Mechanism of the Cumate Switch System

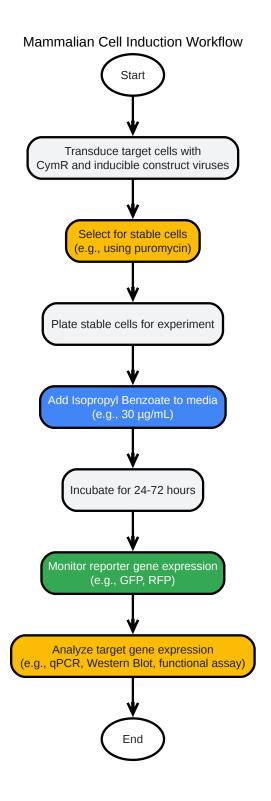












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